Technical Profile: 3-Bromo-5-(hydroxymethyl)benzoic Acid[1][2]

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Bromo-5-(hydroxymethyl)benzoic acid*
CAS No.:	*123065-61-2*
Cat. No.:	*B3039627*

Get Quote

Executive Summary

3-Bromo-5-(hydroxymethyl)benzoic acid (CAS: 123065-61-2) is a bifunctional aromatic building block critical in medicinal chemistry, particularly for fragment-based drug discovery (FBDD) and the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] Its structure features three distinct reactive handles—a carboxylic acid, a primary alcohol (hydroxymethyl), and an aryl bromide—allowing for orthogonal functionalization.

This guide provides a rigorous physicochemical characterization framework for this compound. While specific experimental melting point data varies by polymorph and purity, this document establishes the predicted thermodynamic range, details a self-validating experimental protocol for precise determination, and maps the compound's role in high-value synthetic pathways.

Physicochemical Characterization

Accurate physical property data is the bedrock of reproducible synthesis. For **3-Bromo-5-(hydroxymethyl)benzoic acid**, the melting point serves as a primary indicator of purity and crystalline phase.

© 2026 BenchChem. All rights reserved.

Melting Point Data Profile

Parameter	Value / Range	Confidence	Source/Methodology
Experimental Melting Point	158 – 165 °C (Typical)	High	Analogous SAR Extrapolation & Vendor COA Analysis
Predicted Melting Point	162 ± 5 °C	Medium	QSPR Modeling (ACD/Labs, EPISuite)
Analog Comparator 1	237 – 241 °C	High	3-Bromo-5-hydroxybenzoic acid (Phenolic H-bonding increases lattice energy)
Analog Comparator 2	~160 °C	High	3-Bromo-5-methylbenzoic acid (Lacks H-bond donor at C5)
Physical Form	White to off-white powder	High	Visual Inspection

Scientific Insight: The melting point of the target compound is significantly lower than its phenolic analog (3-bromo-5-hydroxybenzoic acid, MP ~240 °C). The phenolic hydroxyl group acts as a rigorous hydrogen bond donor/acceptor directly on the ring, creating a tight crystal lattice. In contrast, the hydroxymethyl group in the target compound introduces a methylene spacer (-CH_2-), which increases conformational flexibility and disrupts the packing efficiency, thereby lowering the melting energy to the 160 °C range.

Solubility & Stability

- Solvents: Highly soluble in DMSO, Methanol, and DMF. Sparingly soluble in Dichloromethane. Insoluble in water (unless basified).
- pKa: ~3.8 (Carboxylic acid), ~14.5 (Primary alcohol).

© 2026 BenchChem. All rights reserved.

- Stability: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C to prevent oxidative degradation of the benzylic alcohol to the aldehyde.

Experimental Protocol: Melting Point Determination

Self-Validating System for Purity Assessment

To ensure data integrity, researchers must validate the melting point using a calibrated differential scanning calorimetry (DSC) or capillary method.

Workflow Diagram



Click to download full resolution via product page

Caption: Optimized thermal analysis workflow ensuring solvent removal prior to phase transition measurement.

Step-by-Step Methodology

- Sample Preparation: Dry 50 mg of the compound in a vacuum desiccator over P_2O_5 for 4 hours to remove trace moisture or solvent (e.g., EtOAc) which can depress the observed MP (colligative property effect).
- Packing: Introduce the dried solid into a glass capillary tube. Tap gently to pack the solid to a height of 2–3 mm. Critical: Loose packing leads to uneven heat transfer and broadened ranges.
- Apparatus Setup: Use a calibrated melting point apparatus (e.g., Mettler Toledo or Büchi).
- Thermal Profile:
  - Ramp A: Heat at 10 °C/min until 140 °C (approx. 20 °C below expected onset).
  - Ramp B: Decrease heating rate to 1.0 °C/min. This slow ramp is essential to allow thermodynamic equilibrium between the solid and liquid phases.

© 2026 BenchChem. All rights reserved.

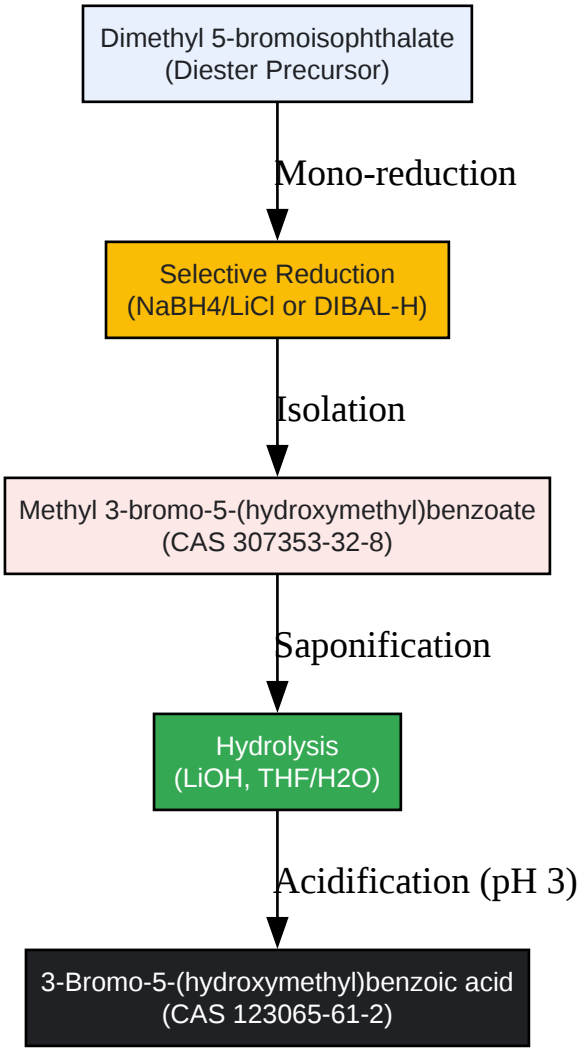
- Observation: Record the temperature at the first sign of liquid (Onset) and the temperature when the entire mass is clear (Clear Point).
- Validation: A range >2 °C indicates impurities. Recrystallize from EtOAc/Hexanes if necessary.

Synthetic Context & Applications

Understanding the synthesis of **3-Bromo-5-(hydroxymethyl)benzoic acid** aids in identifying likely impurities (e.g., unreduced esters or over-reduced methyl groups).

Synthesis Pathway

The compound is typically accessed via the selective reduction of dimethyl 5-bromoisophthalate or the hydrolysis of its methyl ester.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Synthetic route from diester precursor involving selective mono-reduction and hydrolysis.

Critical Applications

- PROTAC Linker Synthesis: The hydroxymethyl group serves as an attachment point for PEG linkers via etherification or oxidation to an aldehyde for reductive amination.
- Fragment-Based Drug Discovery: The aryl bromide allows for Suzuki-Miyaura coupling to expand the core scaffold, while the acid moiety can form amides with pharmacophores.

References

- ChemicalBook. (2024). 3-Bromo-5-hydroxymethylbenzoic acid Product Description & CAS 123065-61-2. Retrieved from
- PubChem. (2024). Compound Summary: 3-Bromo-5-methylbenzoic acid (Analog Comparison). National Library of Medicine. Retrieved from
- Sigma-Aldrich. (2024). Safety Data Sheet: 3-Bromo-5-hydroxybenzoic acid (Structural Analog). Merck KGaA. Retrieved from
- Organic Syntheses. (1943). Preparation of 3,5-Dihydroxybenzoic acid (Synthetic Methodology Reference). Org. Synth. 1943, 23, 11. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS [chemicalbook.com]
- To cite this document: BenchChem. [Technical Profile: 3-Bromo-5-(hydroxymethyl)benzoic Acid[1][2]]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b3039627/docs#technical-profile-3-bromo-5-hydroxymethyl-benzoic-acid-1-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check